

An In-Depth Technical Guide to 2-Benzylxyaniline: From Discovery to Therapeutic Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Benzylxyaniline**

Cat. No.: **B016607**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-benzylxyaniline**, a versatile aromatic amine that has garnered significant interest in organic synthesis and medicinal chemistry. This document details its historical context, synthesis methodologies, physicochemical properties, and its burgeoning role as a key building block in the development of novel therapeutic agents. Particular emphasis is placed on its applications in the synthesis of compounds targeting neurological disorders and infectious diseases. Detailed experimental protocols for its preparation are provided, alongside a discussion of its derivatives' interaction with key biological pathways, such as the NF- κ B signaling cascade.

Introduction and Historical Context

2-Benzylxyaniline, also known as o-(benzylxy)aniline or 2-(phenylmethoxy)benzenamine, is an organic compound featuring a benzylxy group ortho to an amino group on a benzene ring. While a detailed historical account of its initial "discovery" is not extensively documented in scientific literature, its synthesis and utility as a chemical intermediate became more prominent from the mid-20th century. The earliest widely cited synthesis appears in a 1954 publication in the *Journal of the American Chemical Society*. Since then, its importance has grown steadily,

transitioning from a laboratory curiosity to a valuable precursor in the synthesis of complex heterocyclic structures and pharmacologically active molecules.

Physicochemical and Spectroscopic Data

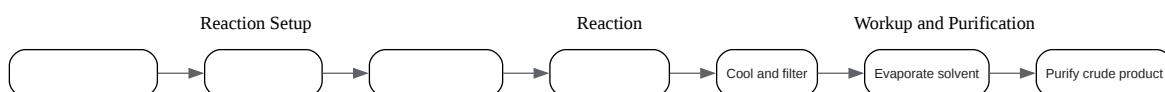
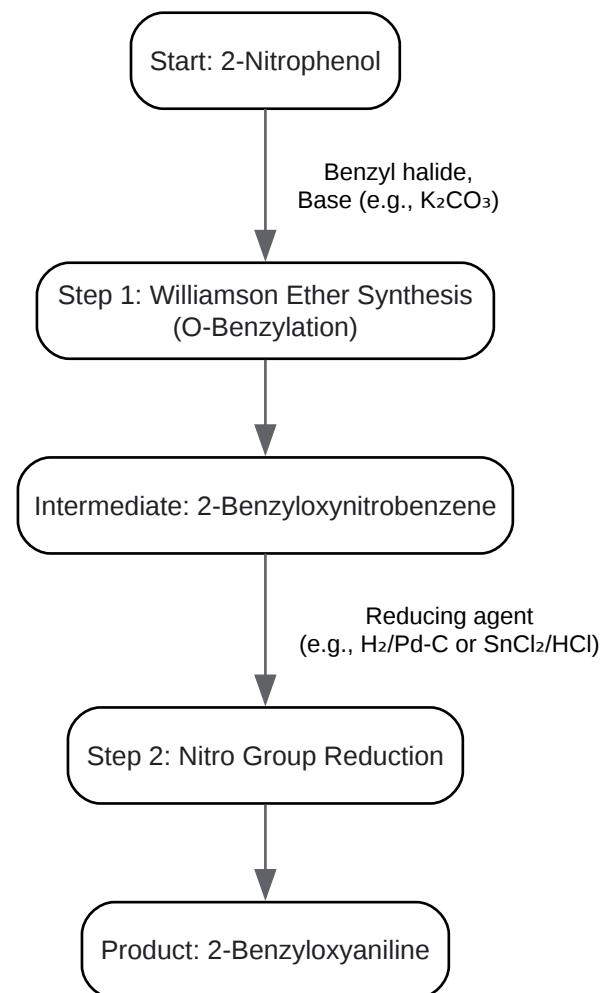
A summary of the key physicochemical and spectroscopic properties of **2-benzyloxyaniline** is presented in the table below, providing a ready reference for laboratory use.

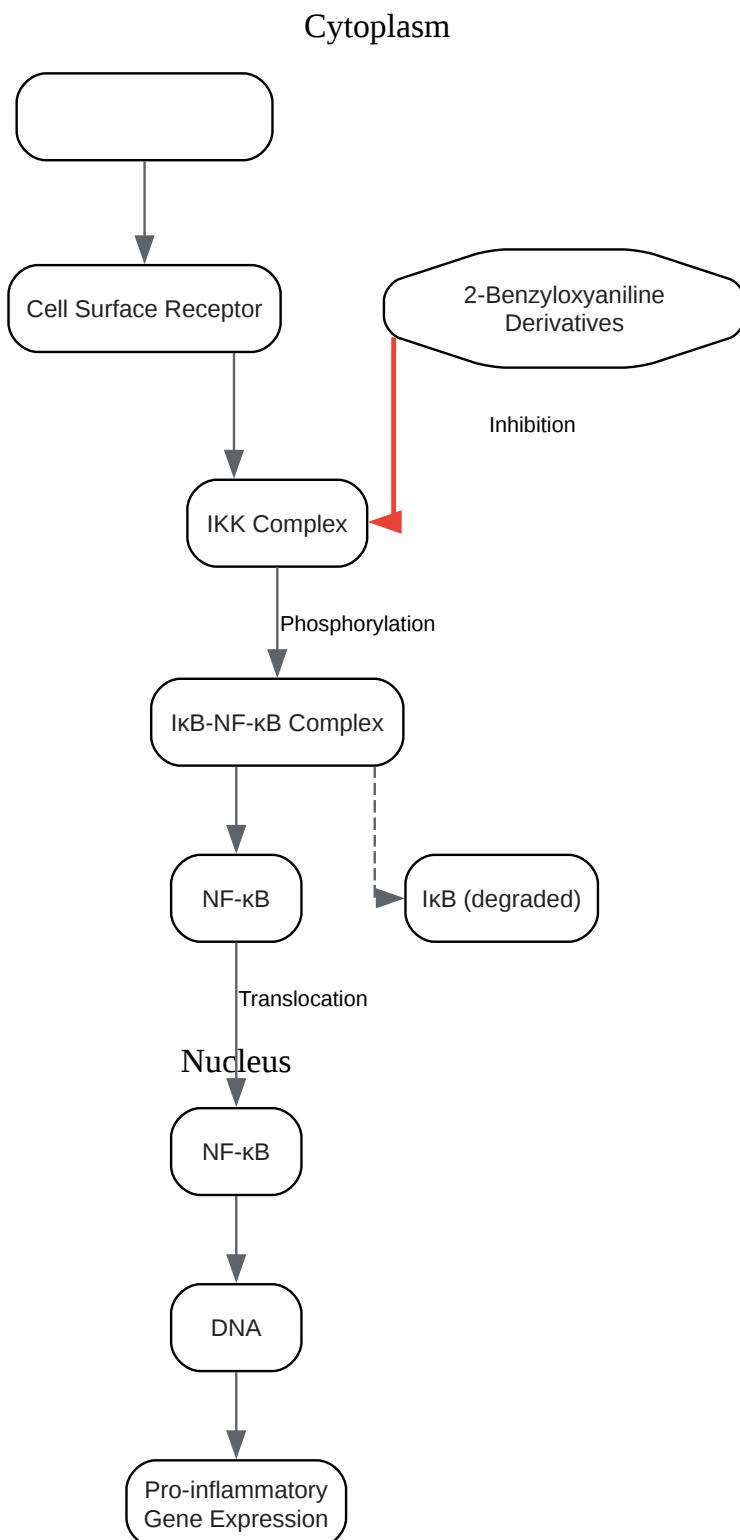
Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₃ NO	[1]
Molecular Weight	199.25 g/mol	[1]
CAS Number	20012-63-9	[1]
Appearance	White to off-white or brown solid	
Melting Point	35-39 °C	[1]
Boiling Point	113 °C at 0.1 mmHg	
Solubility	Soluble in common organic solvents such as dichloromethane, chloroform, and ethyl acetate.	
pKa	~4.4 (of the anilinium ion)	

Synthesis of 2-Benzylxyaniline: Experimental Protocols

The most common and efficient synthesis of **2-benzyloxyaniline** is a two-step process starting from 2-nitrophenol. This method involves a Williamson ether synthesis to introduce the benzyl group, followed by the reduction of the nitro group to the desired amine.

Logical Workflow for the Synthesis of **2-Benzylxyaniline**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Benzylxyaniline: From Discovery to Therapeutic Applications]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b016607#discovery-and-history-of-2-benzylxyaniline>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com